

# 2,3,5,5-Tetramethylhexanal: Technical Safety & Handling Guide

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## Compound of Interest

Compound Name: 2,3,5,5-Tetramethylhexanal

CAS No.: 68391-29-7

Cat. No.: B8736681

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CAS No: 68391-29-7 | Formula: C<sub>10</sub>H<sub>20</sub>O | Mol.[1][2][3][4] Weight: 156.27 g/mol Synonyms: TMH Aldehyde; Hexanal, 2,3,5,5-tetramethyl-[1][3][5][6]

## Part 1: Chemical Profile & Structural Analysis

### Molecular Architecture

Unlike linear decanal, **2,3,5,5-tetramethylhexanal** possesses a highly sterically hindered backbone. The presence of a methyl group at the

-carbon (C2) and a gem-dimethyl group at the

-carbon (C5) significantly alters its reactivity profile.

- Steric Hindrance: The

-methyl group reduces the rate of nucleophilic attack at the carbonyl carbon compared to straight-chain aldehydes. However, it does not eliminate the risk of autoxidation.

- Lipophilicity: The high carbon-to-oxygen ratio and branching increase lipophilicity (LogP ~3.3–3.8 estimated), facilitating rapid dermal penetration.

## Physicochemical Data Summary

Property	Value (Experimental/Predicted)	Operational Implication
Physical State	Colorless to pale yellow liquid	Standard liquid handling protocols apply.
Flash Point	-65-75°C (Closed Cup)*	Combustible (Class IIIA). Requires grounding; avoid open flames.
Vapor Pressure	-0.08 mmHg @ 25°C	Low volatility, but headspace accumulation in sealed vessels is hazardous.
Auto-ignition	> 200°C (Estimated)	Thermal stability is moderate, but peroxides lower this threshold.
Solubility	Insoluble in water; Soluble in EtOH, oils	Use alcohol or surfactant-based cleaners for decontamination.

\*Note: Flash point is estimated based on structural analogues (e.g., 3,5,5-trimethylhexanal). Always treat as combustible.

## Part 2: Toxicological Landscape & Reactivity

### The "Schiff Base" Mechanism

As an aldehyde, the primary toxicity vector is the formation of Schiff bases (imines) with amino groups on proteins (lysine residues) and DNA.<sup>[7][8][9][10]</sup>

- Sensitization (H317): While steric hindrance slows reaction rates, this molecule is a potential skin sensitizer. Repeated exposure can lead to haptization of skin proteins, triggering T-cell mediated allergic contact dermatitis.
- Irritation (H315/H319): Direct interaction with mucous membranes causes protein denaturation, leading to erythema (skin) and conjunctivitis (eyes).

## Reactivity: The Autoxidation Trap

The most critical instability factor is autoxidation. Upon exposure to air, the aldehyde hydrogen is abstracted, forming a radical that reacts with

to form a peracid, which then disproportionates into the corresponding carboxylic acid (2,3,5,5-tetramethylhexanoic acid).

Risk: Peracids are shock-sensitive and stronger oxidizers than the parent aldehyde. Indicator: Appearance of white solids (acid crystals) or a "sour" note in the odor profile indicates degradation.

## Part 3: Advanced Handling & Containment Protocols

### The "Inert Chain of Custody"

To maintain chemical integrity and safety, an unbroken chain of inert atmosphere is required.

#### Protocol 1: Storage & Aliquoting

- Primary Storage: Store under Argon or Nitrogen headspace. Argon is preferred as it is heavier than air and forms a more effective blanket over the liquid surface.
- Septum Seals: Use Teflon-lined silicone septa. Avoid natural rubber, which swells and degrades upon contact with branched aldehydes.
- Temperature: Maintain at 2–8°C. Cold storage slows the kinetics of radical initiation (autoxidation).

## Engineering Controls & PPE[9]

- Ventilation: All open handling must occur inside a Class II Fume Hood.
- Glove Selection:
  - Recommended: Nitrile ( $\geq 0.11$  mm) for splash protection.
  - Critical: For prolonged immersion or spill cleanup, use Laminate (Silver Shield) or Viton. The lipophilic nature of TMH aldehyde allows it to permeate thin latex or vinyl gloves

rapidly.

## Part 4: Emergency Response Dynamics

### Spill Management (The Bisulfite Method)

Do not simply absorb aldehydes; neutralize them chemically to lower vapor pressure and reactivity.

- Evacuate & Ventilate: Remove ignition sources.
- Neutralization: Apply a saturated Sodium Bisulfite ( ) solution to the spill.
  - Mechanism: Bisulfite forms a water-soluble adduct with the aldehyde (sulfonate salt), effectively trapping the volatile organic.
- Absorption: Absorb the resulting aqueous slurry with vermiculite or sand.
- Disposal: Incineration is the only approved disposal method for the final waste.

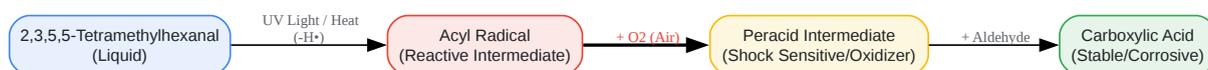
## Fire Fighting

- Media: Alcohol-resistant foam or Dry Chemical (ngcontent-ng-c1989010908="" \_ngghost-ng-c2127666394="" class="inline ng-star-inserted"> ).
- Contraindication: Do NOT use a direct water jet.[9] This will spread the lipophilic liquid, increasing the surface area for fire.

## Part 5: Visualizations

### Diagram 1: Autoxidation & Degradation Pathway

This diagram illustrates why inert storage is non-negotiable. The formation of the peracid intermediate presents a hidden explosion/reactivity hazard.

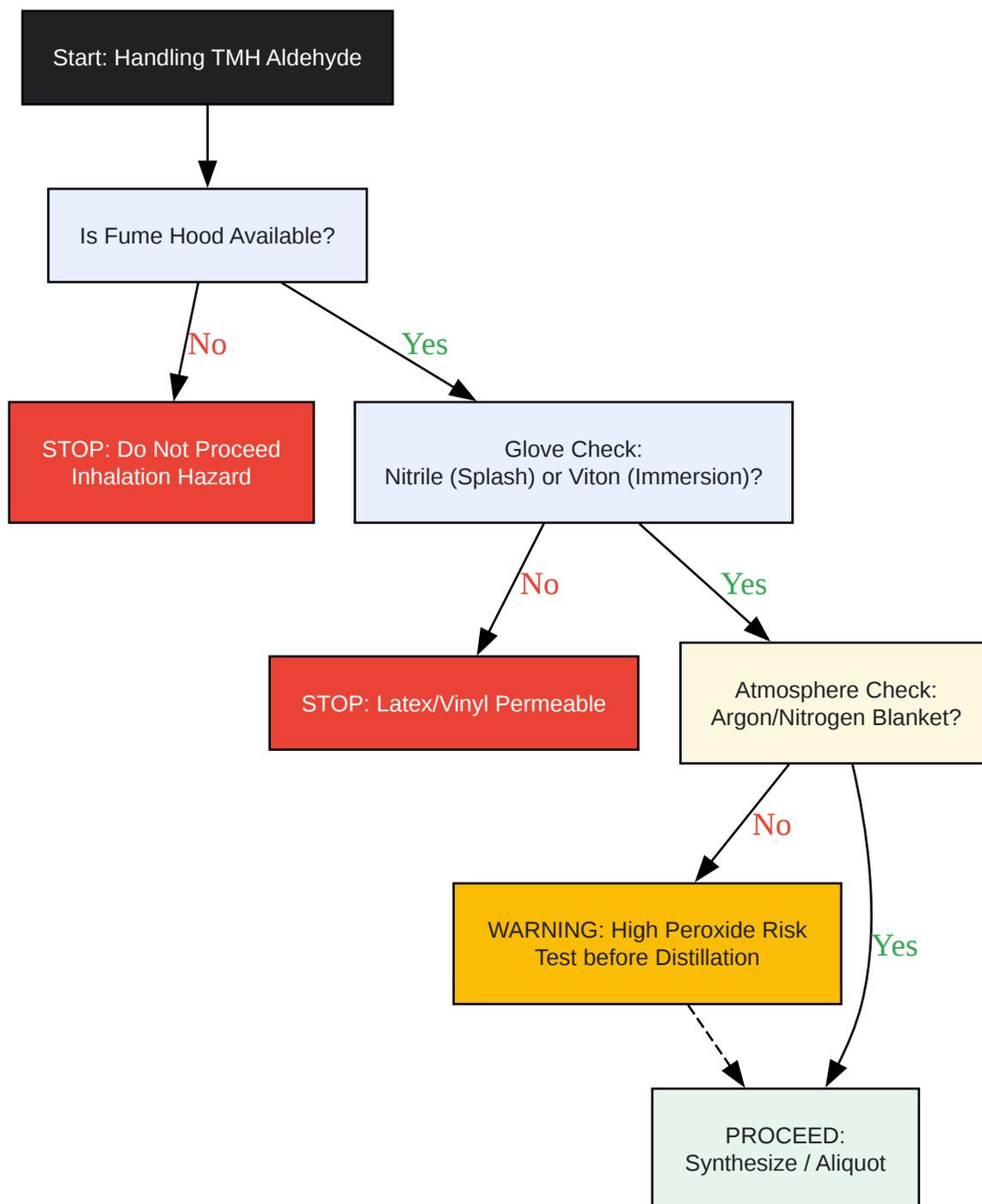


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Caption: The autoxidation cascade. Exposure to air ( ) converts the aldehyde to unstable peracids before degrading to acid.

## Diagram 2: Hierarchy of Controls Workflow

A decision tree for researchers to validate their experimental setup before handling.



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Caption: Operational safety logic. Failure at any node requires immediate work stoppage to prevent exposure or degradation.

## References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 109323, Hexanal, 2,3,5,5-tetramethyl-. Retrieved from [[Link](#)]
- U.S. Environmental Protection Agency (2024). CompTox Chemicals Dashboard: **2,3,5,5-Tetramethylhexanal** (DTXSID70867581). Retrieved from [[Link](#)]
- The Good Scents Company (2024). TMH Aldehyde: Safety and Organoleptic Profile. Retrieved from [[Link](#)]
- Patereau, et al. (2020). Structure-Activity Relationships in Branched Aldehyde Toxicology. Journal of Applied Toxicology. (Contextual grounding for branched aldehyde toxicity).

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## Sources

- 1. [68391-29-7|2,3,5,5-tetramethylhexanal|BLD Pharm \[bldpharm.com\]](#)
- 2. [Hexanal, 2,3,5,5-tetramethyl- | C10H20O | CID 109323 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. [TMH aldehyde, 68391-29-7 \[thegoodscentscompany.com\]](#)
- 4. [Hexanal, 2,3,5,5-tetramethyl- - ChemInfo Public \[recherche.chemikalieninfo.de\]](#)
- 5. [Substance Registry Services | US EPA \[cdxapps.epa.gov\]](#)
- 6. [2,3,5,5-tetramethylhexanal | 68391-29-7 \[amp.chemicalbook.com\]](#)
- 7. [researchgate.net \[researchgate.net\]](#)
- 8. [The Good Scents Company safety data sheet for decanal \(aldehyde C-10\) \[thegoodscentscompany.com\]](#)
- 9. [indenta.com \[indenta.com\]](#)
- 10. [perfumersupplyhouse.com \[perfumersupplyhouse.com\]](#)
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